

The Discovery and Characterization of Fumagillin from *Aspergillus fumigatus*: A Technical Guide

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Compound of Interest

Compound Name: *Fumagilin B*

Cat. No.: B15392558

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Introduction

Aspergillus fumigatus, a ubiquitous saprophytic fungus, is a prolific producer of a diverse array of secondary metabolites.[1] Among these, Fumagillin stands out as a molecule of significant scientific interest due to its potent biological activities. First isolated in 1949 by Hanson and Eble from *Aspergillus fumigatus*, this meroterpenoid has since been investigated for its antimicrobial and, most notably, its anti-angiogenic properties.[1][2][3] The commercial formulation, often referred to as Fumagilin-B®, contains the dicyclohexylamine (DCH) salt of fumagillin to improve stability.[4] This guide provides a comprehensive technical overview of the discovery, isolation, characterization, and biological functions of Fumagillin, tailored for researchers and professionals in drug development.

Physicochemical Properties of Fumagillin

Fumagillin is a complex organic molecule characterized by a decatetraenedioic acid chain linked via an ester bond to a substituted cyclohexane core, which includes two reactive epoxide rings.[1][2] These epoxides are crucial for its biological activity but also contribute to its instability.[1]

Property	Value
Molecular Formula	C ₂₆ H ₃₄ O ₇
Molecular Weight	458.55 g/mol
Appearance	Solid powder
Solubility	Poorly soluble in water (3.3 mg/L), soluble in organic solvents like ethanol and DMSO. Solubility in water is highly pH-dependent.[1]
Predicted logP	4.05
Predicted pKa	4.65
UV Absorption Maxima	~335 nm and 350 nm

Core Experimental Protocols

Fermentation for Fumagillin Production

Modern protocols for fumagillin production have been optimized for yield. The following is a representative protocol for submerged fermentation.

- Strain: *Aspergillus fumigatus* (e.g., BNCC122691).[5]
- Spore Suspension Preparation:
 - Culture *A. fumigatus* on a suitable solid medium such as Comprehensive Potato Dextrose Agar (CPDA) for 5-7 days at 28°C in the dark.[5]
 - Wash spores from the agar surface with a sterile aqueous solution of 0.1% Tween 80.
 - Adjust the spore concentration spectrophotometrically (e.g., OD600 of 2.0) to standardize the inoculum.[5]
- Fermentation Medium: A typical liquid medium consists of (g/L): glycerol (33), yeast extract (3.1), corn flour (1.7), MgSO₄·7H₂O (0.5), K₂HPO₄ (1.5), KCl (0.5), NaCl (0.5), and FeSO₄·7H₂O (0.13). Adjust the initial pH to 7.0-7.2.[5]

- Fermentation Conditions:
 - Inoculate the sterile fermentation medium with the spore suspension (e.g., 1% v/v).[5]
 - Incubate in a shaker at 220 rpm at a temperature of 34°C for 168 hours.[5]
 - For larger scale production, use a fermenter with controlled aeration (e.g., 3 L/min) and agitation.[5]

Extraction and Purification

Fumagillin is extracted from the fermentation broth using organic solvents.

- Initial Extraction (from liquid culture):
 - After fermentation, acidify the culture broth to pH 3.0.
 - Extract the broth multiple times with an equal volume of a suitable organic solvent, such as dichloromethane or ethyl acetate. Dichloromethane at a 2:1 ratio (v/v) to the fermentation broth has shown high extraction efficiency.
 - Combine the organic phases and concentrate under reduced pressure using a rotary evaporator.
- Purification via High-Performance Liquid Chromatography (HPLC):
 - Dissolve the crude extract in a minimal amount of the mobile phase.
 - Perform preparative HPLC on a C18 reversed-phase column.[5]
 - Use a gradient elution system. A typical mobile phase consists of A: 0.1% formic acid in water and B: methanol or acetonitrile.[5]
 - Monitor the elution at 350 nm, the absorption maximum for fumagillin.[5]
 - Collect the fractions corresponding to the fumagillin peak.
 - Concentrate the purified fractions under vacuum to yield crystalline fumagillin.[5]

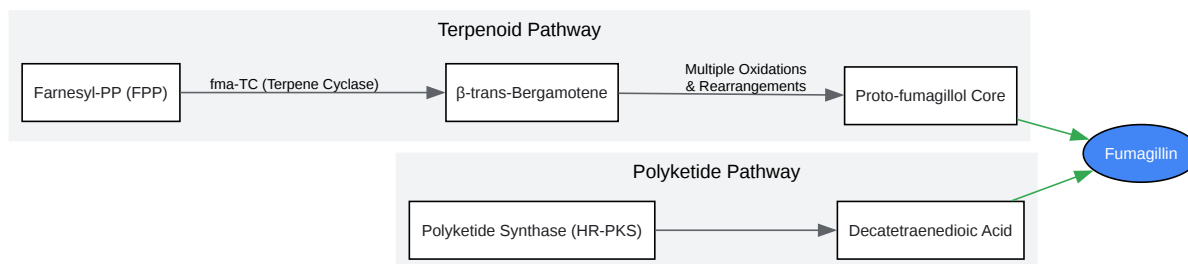
Analytical Characterization

The structure and purity of isolated fumagillin are confirmed using modern analytical techniques.

- HPLC Analysis:
 - Column: C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 μ m).[6]
 - Mobile Phase: Isocratic or gradient elution with acetonitrile and acidified water (e.g., 0.1% formic or acetic acid). A common isocratic mobile phase is acetonitrile-water-acetic acid (50:50:1 v/v/v).[6]
 - Flow Rate: 0.8 - 1.0 mL/min.[5][6]
 - Detection: UV/Diode Array Detector (DAD) at 350 nm or 351 nm.[6][7]
- Mass Spectrometry (MS): Electrospray ionization (ESI) is commonly used. The protonated molecule $[M+H]^+$ is observed at m/z 459. Tandem MS (MS/MS) can be used for further structural confirmation, monitoring transitions such as 459 $\rightarrow$ 427.[1]
- NMR Spectroscopy: The full structure is elucidated using 1D (1H , ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments in a deuterated solvent like CD_3OD . [5]

Biosynthesis of Fumagillin in *Aspergillus fumigatus*

Fumagillin is a meroterpenoid, meaning its biosynthesis involves both the polyketide and terpenoid pathways. The process is orchestrated by a gene cluster on chromosome eight.[1] The pathway begins with the synthesis of a polyketide-derived dioic acid and the cyclization of farnesyl pyrophosphate (FPP) to form the sesquiterpene β -trans-bergamotene, which is then extensively modified and finally esterified to the dioic acid.[1]

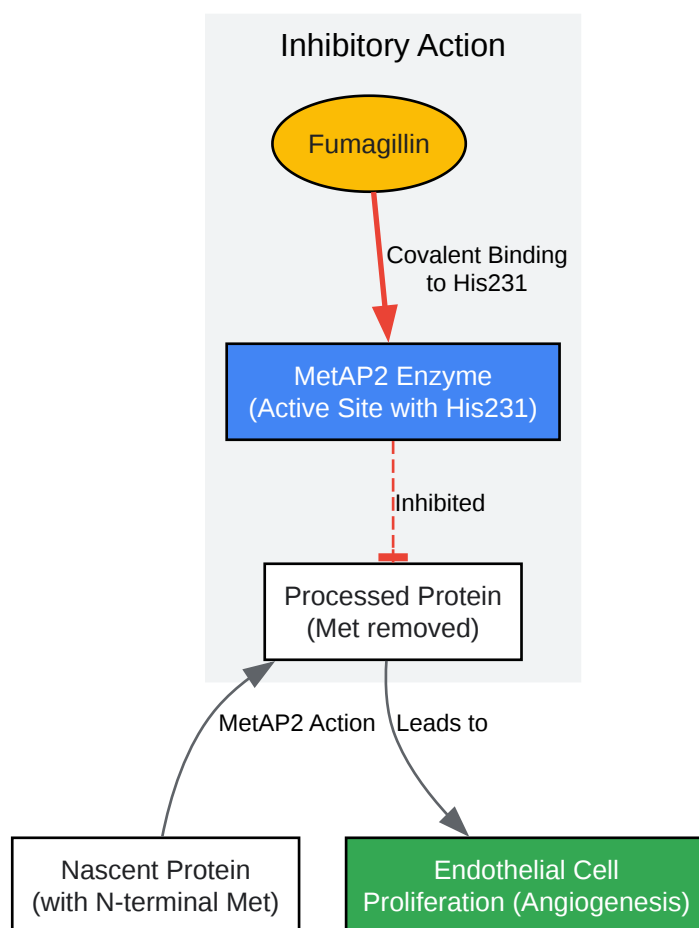


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Caption: Biosynthetic origin of Fumagillin from terpenoid and polyketide precursors.

Mechanism of Action: Inhibition of MetAP2

The primary molecular target of fumagillin is Methionine Aminopeptidase 2 (MetAP2), a highly conserved metalloenzyme essential for post-translational modification of newly synthesized proteins.[1] Fumagillin binds covalently and irreversibly to a specific histidine residue (His231) in the active site of MetAP2.[1][4] This inactivation of MetAP2 disrupts the removal of the N-terminal methionine from a subset of proteins, leading to downstream effects on cell proliferation and function. The anti-angiogenic effects of fumagillin are a direct result of this inhibition in endothelial cells, which arrests them in the G1 phase of the cell cycle.[8]



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- To cite this document: BenchChem. [The Discovery and Characterization of Fumagillin from *Aspergillus fumigatus*: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15392558#fumagillin-b-discovery-from-aspergillus-fumigatus]

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